Application Note: Morpholine Derivatives in Agricultural Chemistry

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Compound of Interest

Compound Name:	*Morpholine-2-carbonitrile hydrochloride*
CAS No.:	*1205751-07-0*
Cat. No.:	*B1422465*

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Targeting Sterol Biosynthesis: Protocols for Synthesis, Formulation, and Efficacy Validation

Abstract

Morpholine fungicides (FRAC Group 5) represent a critical class of systemic antifungals used primarily to control powdery mildews (Erysiphales) and rusts in cereal crops. Unlike azoles (DMIs) which target C14-demethylase, morpholines inhibit

-isomerase and

-reductase in the ergosterol biosynthesis pathway.[1] This distinct Mode of Action (MoA) makes them indispensable for resistance management strategies. This application note provides a comprehensive technical guide, detailing the mechanism of action, synthetic pathways, formulation strategies, and validated bioassay protocols for developing and testing morpholine derivatives.

Mechanism of Action (MoA) & Target Validation

The Ergosterol Biosynthesis Inhibition (SBI Class II)

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Morpholines are Sterol Biosynthesis Inhibitors (SBIs), specifically Class II.[2] While Class I SBIs (Triazoles/Imidazoles) inhibit the C14-demethylation step, morpholines target downstream enzymes. This "double blockade" capability reduces the likelihood of rapid resistance development compared to single-site inhibitors.

Primary Targets:

- -Reductase (ERG24): Catalyzes the reduction of the C14 double bond.
- -Isomerase (ERG2): Catalyzes the migration of the double bond from C8 to C7.

Physiological Impact: Inhibition leads to the depletion of ergosterol (essential for membrane fluidity) and the accumulation of toxic sterol precursors (ignosterol, fecosterol). This results in membrane leakage, distorted hyphal growth ("bubbly" mycelium), and eventual fungistatic/fungicidal effects.

Pathway Visualization

The following diagram illustrates the specific intervention points of morpholine derivatives (e.g., Fenpropimorph, Tridemorph) within the fungal sterol pathway.

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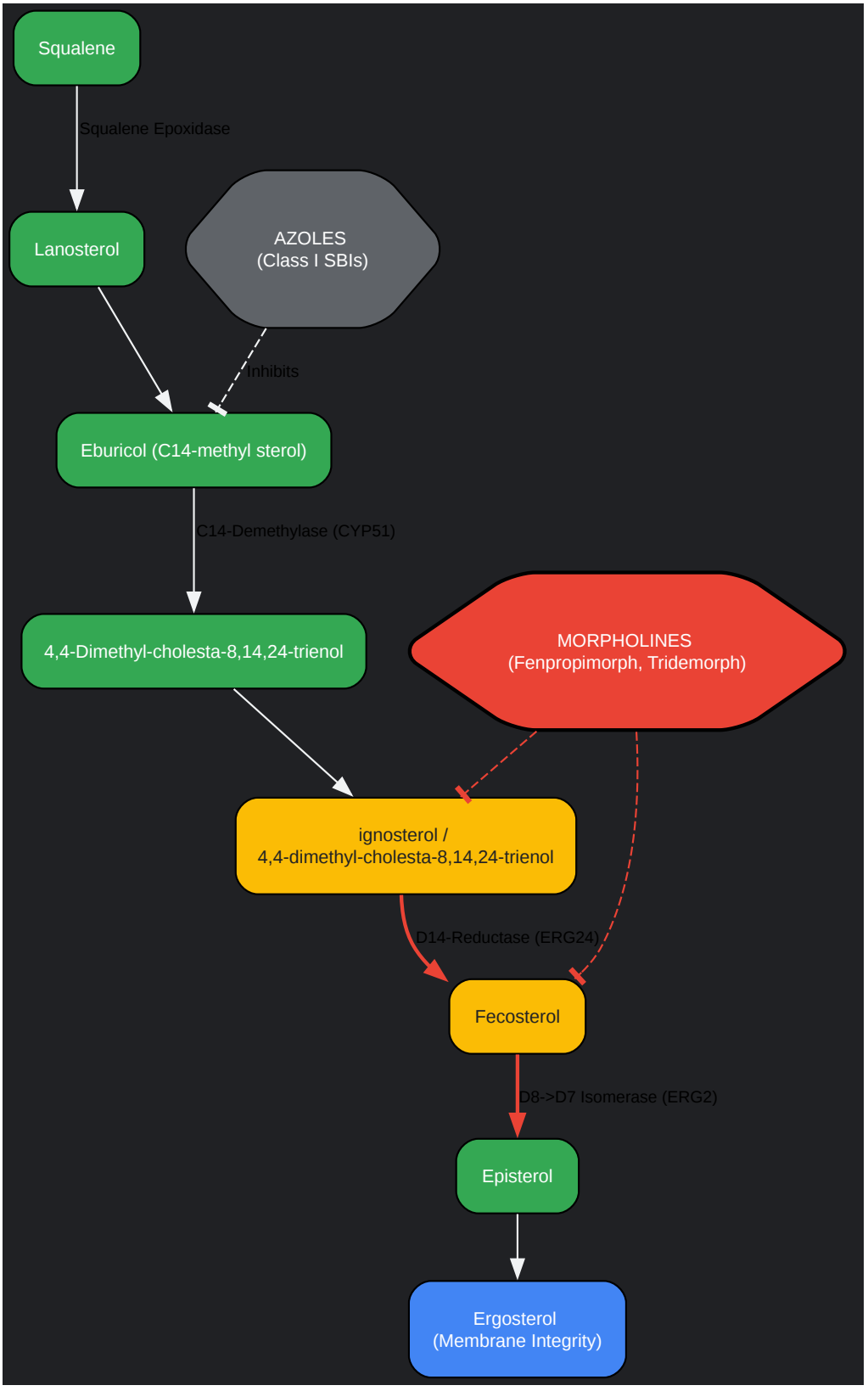

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Caption: Figure 1. Ergosterol biosynthesis pathway highlighting the dual inhibition sites of morpholine fungicides (ERG24 and ERG2) distinct from Azole targets.

Synthesis Protocol: Fenpropimorph Analogues

Objective: To synthesize a standard morpholine fungicide (Fenpropimorph type) via reductive amination or nucleophilic substitution. Safety Note: Morpholine is a secondary amine and can form carcinogenic nitrosamines if exposed to nitrites. Perform all steps in a fume hood.

Retrosynthetic Analysis

The molecule consists of three parts:

- A tert-butylphenyl ring (Lipophilic tail).
- A propyl linker (Spacer).
- A 2,6-dimethylmorpholine ring (Polar head/Pharmacophore).[3]

Step-by-Step Synthesis (Nucleophilic Substitution Route)

Reagents:

- p-tert-butyl-alpha-methylhydrocinnamic aldehyde (Intermediate A)
- 2,6-dimethylmorpholine (cis/trans mixture)
- Formic acid (98%)
- Solvent: Toluene or Xylene

Protocol:

- Condensation (Leuckart-Wallach Reaction):
  - Charge a 3-neck round bottom flask with 1.0 eq of p-tert-butyl-alpha-methylhydrocinnamic aldehyde.

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- Add 1.1 eq of 2,6-dimethylmorpholine.
- Add 1.2 eq of Formic acid dropwise while stirring. Exothermic reaction - monitor temperature.

- Reflux:
  - Heat the mixture to reflux (approx. 100-110°C) for 6–8 hours.
  - Use a Dean-Stark trap if using toluene to remove water formed during the reaction, driving the equilibrium forward.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Basify with 20% NaOH solution to pH 10–12 to liberate the free amine.
  - Extract with Ethyl Acetate (3x).
  - Wash organic layer with brine and dry over anhydrous

    .
- Purification:
  - Concentrate under reduced pressure.
  - Purify via vacuum distillation (high boiling point, typically >120°C at 0.1 mmHg) or column chromatography (Hexane:EtOAc 9:1).

Critical Quality Attribute (CQA): The cis-isomer of the dimethylmorpholine ring is generally more active. Isomeric ratio should be determined via GC-MS.

Formulation Protocol: Emulsifiable Concentrate (EC)

Morpholines are typically lipophilic oils (

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). The most effective delivery system for field application is an Emulsifiable Concentrate (EC).

Objective: Create a stable 750 g/L EC formulation.

Component Selection Strategy

- Active Ingredient (AI): Morpholine derivative (Technical grade, >95%).
- Solvent: Aromatic hydrocarbon (e.g., Solvesso 100/150) to solubilize the AI.
- Emulsifiers: A "matched pair" system is required to handle varying water hardness in the spray tank.
  - Anionic:[4] Calcium dodecylbenzenesulfonate (Ca-DDBS) – Provides stability.
  - Non-ionic: Tristyrylphenol ethoxylates (16–20 moles EO) – Provides steric stabilization.

Preparation Steps

- Charge Vessel: Add the calculated amount of Aromatic Solvent (approx. 15-20% w/w) to a stainless steel vessel.
- Add AI: Slowly add the Morpholine technical material (approx. 75-80% w/w depending on purity). Stir until homogenous.
- Add Emulsifiers:
  - Add Ca-DDBS (3-5% w/w).
  - Add Non-ionic ethoxylate (3-5% w/w).
- Homogenization: Stir at 400 RPM for 30 minutes at 25°C.
- Quality Control (CIPAC MT 36.3):
  - Dilute 5 mL of formulation into 95 mL of standard hard water.
  - Invert 30 times.

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- Pass Criteria: No oil separation ("cream") after 2 hours. Bloom should be spontaneous and milky white.

Bioassay Protocols: Efficacy Validation

In Vitro: Poisoned Food Technique

Purpose: Determine

values for mycelial growth inhibition. Test Pathogen:Fusarium graminearum or Botrytis cinerea.

Protocol:

- Media Preparation: Prepare Potato Dextrose Agar (PDA). Autoclave at 121°C for 15 min.
- Amending Media:
  - Cool agar to 50°C.
  - Add formulation stock solution (dissolved in acetone/DMSO) to achieve final concentrations: 0, 0.1, 1, 10, 50, 100 ppm.
  - Control: Acetone/DMSO only (max 1% v/v).
- Inoculation:
  - Use a 5mm cork borer to cut mycelial plugs from the edge of an actively growing 5-day-old culture.
  - Place plug upside down (mycelium touching agar) in the center of the amended plate.
- Incubation: Incubate at 25°C in the dark for 5–7 days.
- Data Collection: Measure colony diameter (mm) in two perpendicular directions.
- Calculation:

  Where

  = Growth in Control,

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= Growth in Treatment.

In Vivo: Leaf Disk Assay (Powdery Mildew)

Purpose: Evaluate curative/protectant activity on plant tissue. Host/Pathogen: Wheat / Blumeria graminis f.sp. tritici.

Protocol:

- Plant Material: Grow wheat seedlings (cv. susceptible) to the 2-leaf stage.
- Leaf Segments: Cut 3cm leaf segments and place on benzimidazole-agar (to preserve leaf senescence).
- Treatment:
  - Preventative: Spray leaf segments with formulation before inoculation.
  - Curative: Inoculate first, spray 24h later.
- Inoculation: Dust fresh conidia from infected source plants using a settling tower (approx. 10-15 spores/

).
- Assessment: Incubate at 18°C (high humidity). Assess pustule area (%) after 7–10 days.

Resistance Management (FRAC Code 5)

Trustworthiness Statement: Morpholines are classified as Low-to-Medium Risk for resistance.[2][5] However, shifts in sensitivity have been observed in Erysiphe graminis.[6]

Management Strategy:

- No Cross-Resistance: Morpholines do not show cross-resistance with Azoles (Code 3) or Strobilurins (Code 11). This makes them excellent tank-mix partners.
- Tank Mixing: Always apply in combination with a fungicide of a different MoA (e.g., Chlorothalonil or Prothioconazole).

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- Application Timing: Limit to 2 applications per season, preferably at T1 (early season) in cereals to clean up early mildew infections.

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